

# Propyleneimine: A Comprehensive Technical Guide to its Physical Properties

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## Compound of Interest

Compound Name: 2-Methylaziridine

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This in-depth technical guide provides a detailed overview of the core physical properties of propyleneimine (also known as **2-methylaziridine**). The information is curated for professionals in research, science, and drug development who require precise data for modeling, safety assessments, and experimental design. This document presents quantitative data in structured tables, details relevant experimental protocols for property determination, and includes visualizations of key chemical pathways.

## Core Physical and Chemical Properties

Propyleneimine is a colorless, volatile, and flammable oily liquid with a pungent, ammonia-like odor.<sup>[1][2]</sup> It is a synthetic chemical intermediate used in the paper, textile, rubber, and pharmaceutical industries, and is noted for its high reactivity, which is attributable to the strained three-membered aziridine ring.<sup>[3][4]</sup>

## Chemical Structure

- Chemical Formula:  $C_3H_7N$ <sup>[1][5]</sup>
- IUPAC Name: **2-Methylaziridine**<sup>[1][5]</sup>
- CAS Number: 75-55-8<sup>[5]</sup>
- SMILES: CC1CN1<sup>[1]</sup>

- InChI: 1S/C3H7N/c1-3-2-4-3/h3-4H,2H2,1H3[5]

## Quantitative Physical Properties

The following tables summarize the key physical properties of propyleneimine, providing a range of reported values from various sources.

Property	Value	Source(s)
Molecular Weight	57.09 g/mol	[1]
57.1 g/mol	[6][7]	
57.11 g/mol	[8][9]	
Appearance	Clear colorless, oily, fuming liquid with an ammonia-like odor.	[1][2][6][10]
Density	0.8039 to 0.807 g/mL at 25 °C (77 °F)	[1][9]
0.8 g/mL (relative to water)	[5][6]	
0.808 g/mL at 25 °C	[11]	
Boiling Point	66-67 °C (151-153 °F) at 760 mmHg	[5][6][9][11]
152 °F	[2][7]	
Melting/Freezing Point	-63 °C (-81.4 °F)	[5][6]
-65 °C (-85 °F)	[1][7][9]	
Flash Point	-4 °C (25 °F) (closed cup)	[1][7][9][10]
-18 °C (closed cup)	[6]	
-15 °C (5 °F)	[12]	
-10 °C (14 °F)	[11]	
Solubility	Miscible in water.	[5][6][7][12]
Soluble in ethanol and most organic solvents.	[13]	
Vapor Pressure	112 mmHg at 20 °C (68 °F)	[5][7][8][9][12]
140 mmHg at 25 °C	[1]	
14.9 kPa at 20 °C	[6]	

Vapor Density	2.0 (relative to air = 1)	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Viscosity	0.491 cP at 25 °C	<a href="#">[1]</a>
0.6 mm <sup>2</sup> /s at 25 °C	<a href="#">[6]</a>	
Refractive Index	Data not readily available in the search results.	

## Experimental Protocols for Physical Property Determination

The following are detailed methodologies for determining the key physical properties of a volatile and flammable liquid like propyleneimine. These are generalized protocols and should be adapted with appropriate safety measures when handling this hazardous substance.

### Boiling Point Determination (Distillation Method)

This method is suitable for determining the boiling point of a liquid by heating it to its boiling point and measuring the temperature of the vapor.

- **Apparatus Setup:** Assemble a simple distillation apparatus, which includes a round-bottom flask, a condenser, a receiving flask, a thermometer, and a heating mantle.
- **Sample Preparation:** Place a small volume (e.g., 5-10 mL) of propyleneimine and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using the heating mantle.
- **Temperature Measurement:** Position the thermometer bulb just below the side arm of the distillation head to ensure it accurately measures the temperature of the vapor that is distilling.
- **Observation:** Record the temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.[\[8\]](#)[\[14\]](#)  
[\[15\]](#)

- **Pressure Correction:** The observed boiling point should be corrected to standard atmospheric pressure if the measurement is taken at a different pressure.

## Melting Point Determination (Capillary Method)

For substances that are solid at or near room temperature, the capillary method is standard. Given propyleneimine's low melting point, a cryostat would be necessary.

- **Sample Preparation:** A small amount of the solidified propyleneimine is introduced into a capillary tube, which is then sealed.
- **Apparatus:** The capillary tube is placed in a melting point apparatus, such as a Thiele tube or a modern digital instrument, equipped with a calibrated thermometer or temperature sensor and a cooling system.<sup>[1][6]</sup>
- **Heating/Cooling:** The sample is cooled to a temperature well below its expected melting point. The temperature is then slowly raised at a controlled rate (e.g., 1-2 °C per minute).<sup>[6]</sup>
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire solid has melted. For a pure substance, this range should be narrow.<sup>[1][12]</sup>

## Density Determination (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid.

- **Mass of Empty Pycnometer:** The mass of the clean, dry pycnometer is accurately measured.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with propyleneimine, ensuring no air bubbles are trapped, and its mass is measured again.
- **Volume of Pycnometer:** The volume of the pycnometer is determined by filling it with a liquid of known density (e.g., distilled water) and measuring the mass.
- **Calculation:** The density of propyleneimine is calculated by dividing the mass of the sample (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.<sup>[16][17]</sup>

## Flash Point Determination (Closed-Cup Method)

For volatile liquids like propyleneimine, a closed-cup method is generally preferred as it gives a lower and more conservative (safer) flash point value.[\[18\]](#)

- Apparatus: A closed-cup flash point tester (e.g., Pensky-Martens or Abel apparatus) is used.  
[\[9\]](#)[\[19\]](#)[\[20\]](#)
- Sample Introduction: The sample cup is filled with propyleneimine to the specified level.
- Heating: The sample is heated at a slow, constant rate.
- Ignition Source: At regular temperature intervals, a small flame or spark is introduced into the vapor space above the liquid.
- Observation: The flash point is the lowest temperature at which the vapors of the liquid ignite momentarily upon the application of the ignition source.[\[18\]](#)[\[20\]](#)

## Solubility Determination (Shake-Flask Method)

This is a standard method for determining the equilibrium solubility of a substance in a solvent.

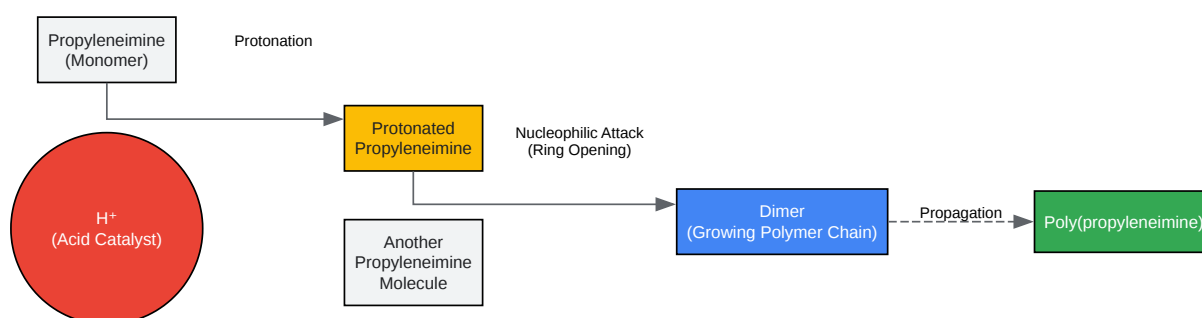
- Preparation of Saturated Solution: An excess amount of propyleneimine is added to a known volume of the solvent (e.g., water) in a flask.
- Equilibration: The flask is sealed and agitated (e.g., in a shaker bath) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The undissolved portion of the propyleneimine is separated from the saturated solution by centrifugation or filtration.
- Concentration Analysis: The concentration of propyleneimine in the clear, saturated solution is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).[\[2\]](#)[\[10\]](#)

## Chemical Pathways and Reactivity

Propyleneimine's high reactivity is a defining characteristic. The strained aziridine ring makes it susceptible to ring-opening reactions. It can act as a nucleophile and also undergo acid-catalyzed polymerization.

## Acid-Catalyzed Polymerization

In the presence of an acid, propyleneimine can undergo rapid, and often violent, polymerization.<sup>[21]</sup> The reaction is initiated by the protonation of the nitrogen atom, which activates the ring towards nucleophilic attack by another propyleneimine molecule.

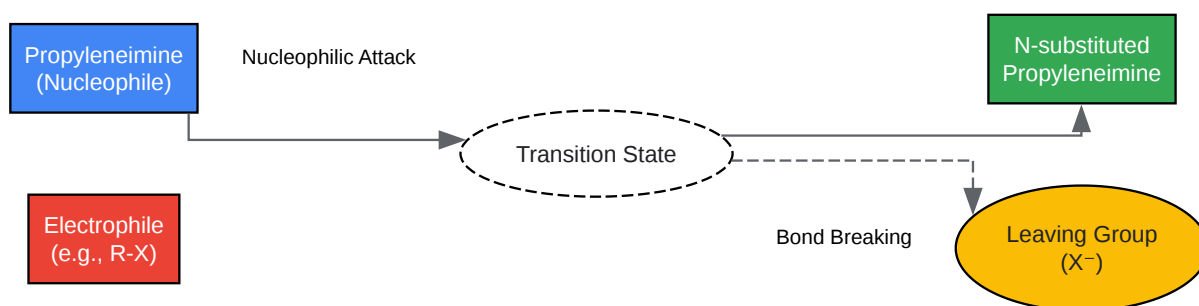


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Caption: Acid-catalyzed polymerization of propyleneimine.

## Propyleneimine as a Nucleophile

The lone pair of electrons on the nitrogen atom allows propyleneimine to act as a nucleophile, reacting with various electrophiles. This reaction involves the nitrogen atom attacking an electron-deficient center, leading to the formation of a new covalent bond.



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Caption: Reaction of propyleneimine as a nucleophile.

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- To cite this document: BenchChem. [Propyleneimine: A Comprehensive Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133172#physical-properties-of-propyleneimine]

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